

Safety and handling precautions for ethacridine lactate monohydrate in the lab

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Compound of Interest

Compound Name: Ethacridine lactate monohydrate

Cat. No.: B1671380

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An In-depth Technical Guide to the Safe Handling of **Ethacridine Lactate Monohydrate** in the Laboratory

Introduction

Ethacridine lactate monohydrate (CAS No: 6402-23-9), also known as acrinol, is an aromatic organic compound with antiseptic and antibacterial properties.^[1] It is utilized in pharmaceutical preparations, often for treating wounds.^{[1][2]} Due to its hazardous nature, strict safety protocols are imperative for its handling in a laboratory environment to protect researchers, scientists, and drug development professionals. This guide provides comprehensive safety information, handling procedures, and emergency response protocols based on current safety data sheets.

Hazard Identification and Classification

Ethacridine lactate monohydrate is classified as a hazardous substance.^{[3][4][5]} It is crucial to understand its specific hazards to implement appropriate safety measures.

GHS Classification:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)^{[2][6][7]}
- Serious Eye Damage/Eye Irritation: Category 2/2A (Causes serious eye irritation)^{[2][6][7]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)^{[2][6][7]}

- Acute Toxicity (Oral, Dermal, Inhalation): Category 4 (Harmful if swallowed, in contact with skin or if inhaled)[5]
- Aquatic Hazard (Chronic): Category 2 (Toxic to aquatic life with long lasting effects)[3][7]

Potential Health Effects:

- Inhalation: May cause respiratory irritation.[2][6]
- Skin Contact: Causes skin irritation and may cause sensitization by skin contact.[3][6] Health damage may occur if the material enters the bloodstream through cuts or abrasions.[3]
- Eye Contact: Causes serious eye irritation and potential damage.[3][6]
- Ingestion: Accidental ingestion may be damaging to health, potentially causing nausea, vomiting, and irritation of the digestive tract.[3]
- Chronic Exposure: Long-term exposure to high dust concentrations could lead to changes in lung function.[3] Studies have indicated a potential mutagenic effect in bacteria.[1]

Physical, Chemical, and Toxicological Properties

Quantitative data for **ethacridine lactate monohydrate** is summarized below for easy reference.

Table 1: Physical and Chemical Properties of **Ethacridine Lactate Monohydrate**

Property	Value	References
Synonyms	Acrinol, Rivanol, Ethodin	[3][6]
CAS Number	6402-23-9	[2][3][4][6]
Molecular Formula	C ₁₅ H ₁₅ N ₃ O · C ₃ H ₆ O ₃ · H ₂ O	[1][4][5][8]
Molecular Weight	361.39 - 361.40 g/mol	[1][4][6]
Appearance	Yellow to orange-yellow crystalline powder	[3][5][8]
Melting Point	243 - 245 °C	[1][5]
Solubility	Soluble in water (approx. 1:15 or 145-150 g/L at 20°C)	[1][3]
Sparingly soluble in alcohol (approx. 1:150)	[3]	
pH	5.6 in aqueous solution	[1]

Table 2: Toxicological Data for **Ethacridine Lactate Monohydrate**

Route of Exposure	Species	LD50 Value	References
Oral	Rat	2,380 mg/kg	[2]
Dermal	Mouse	120 mg/kg	[2]
Subcutaneous	Mouse	120 mg/kg	[3]
Intraperitoneal	Mouse	42 mg/kg	[3]

Table 3: Occupational Exposure Limits

Jurisdiction	Regulation	Limit Type	Value	Notes	References
US (CA, TN, WY, MI)	OSHA	TWA	5 mg/m ³	For Particulates Not Otherwise Regulated (PNOR), Respirable Fraction	[3]
Canada (PEI)	OEL	TWA	10 mg/m ³	For Particles (Insoluble or Poorly Soluble) [NOS], Inhalable	[3]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure risk.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably using a local exhaust ventilation system (e.g., a chemical fume hood) to control dust generation.[\[4\]](#)[\[6\]](#)
- An eye wash station and safety shower must be readily accessible in the work area.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)
- Skin Protection:
 - Wear protective gloves resistant to chemicals. Suitable materials include polychloroprene, nitrile rubber, or butyl rubber.[\[3\]](#) Always inspect gloves for degradation before use and

wash hands thoroughly after removal.[3]

- Wear impervious protective clothing, such as a lab coat or overalls, to prevent skin contact.[3][4][6]
- Respiratory Protection: If ventilation is inadequate or dust is generated, a NIOSH/MSHA-approved particulate respirator should be worn.[4][5]

Handling Procedures

- Avoid all personal contact, including inhalation of dust.[3][6]
- Avoid formation of dust and aerosols during handling.[6][9][10]
- Do not eat, drink, or smoke in the laboratory area where the chemical is being used.[4][11]
- Wash hands and any exposed skin thoroughly after handling.[6][9]
- Empty containers may contain residual dust and should be handled with care.[3]

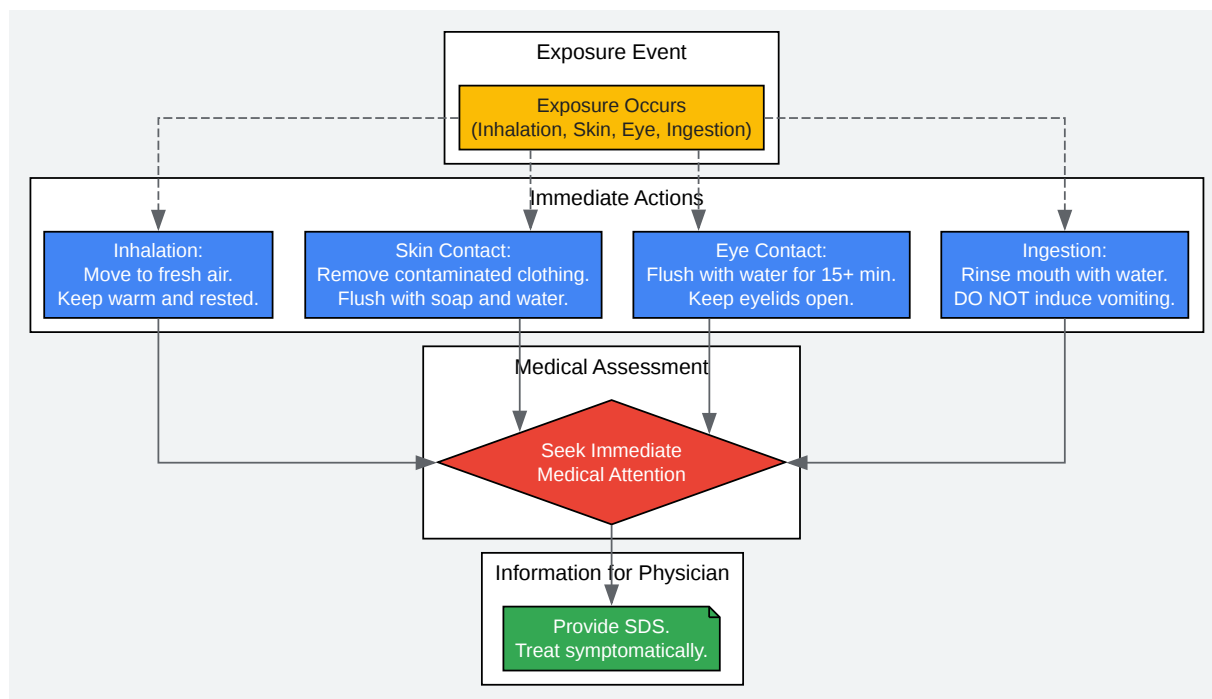
Storage Conditions

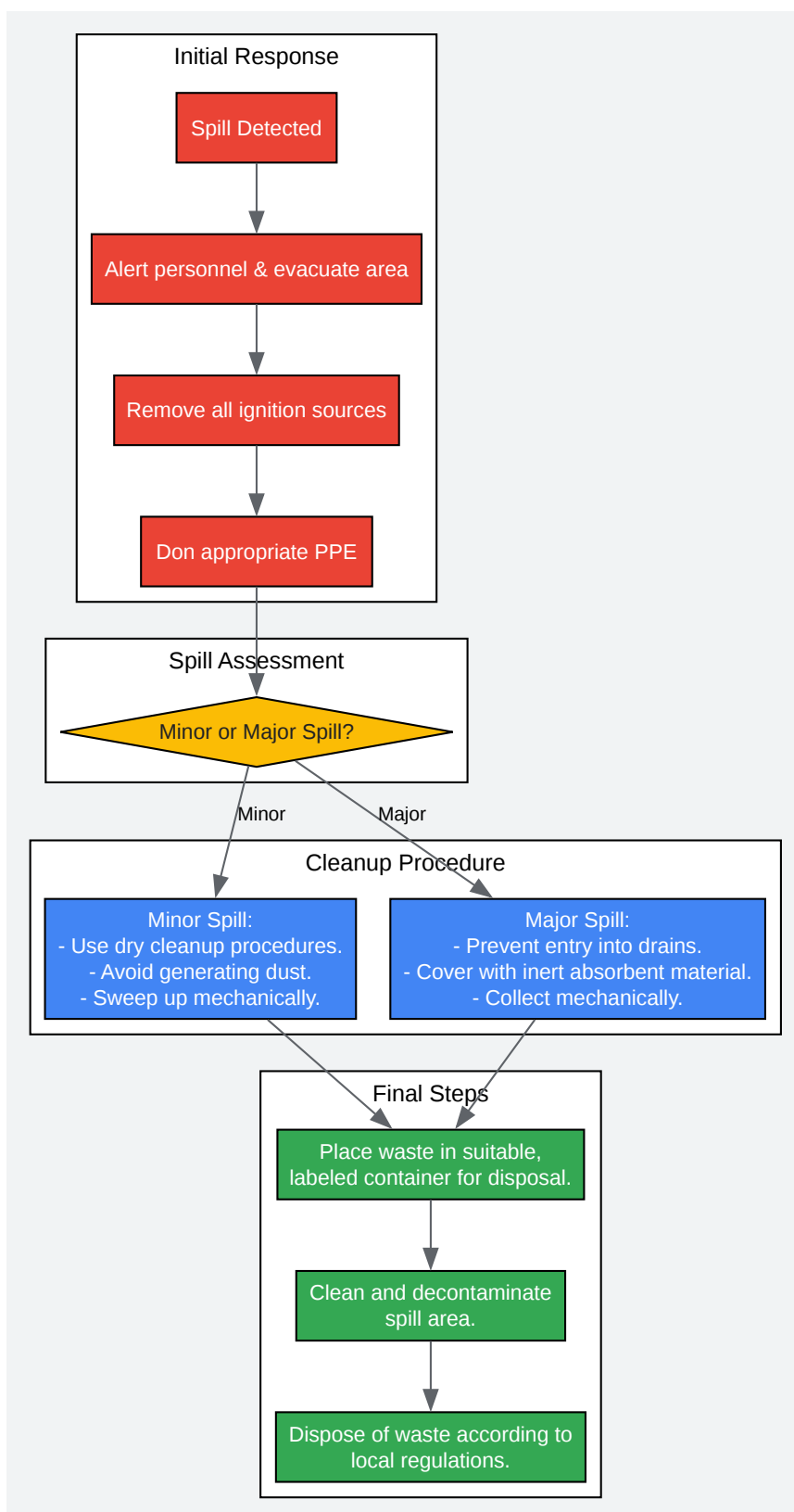
- Store in original, tightly sealed containers in a dry, cool, and well-ventilated place.[2][4][6][9]
- Protect from direct sunlight and sources of ignition.[1][6]
- The substance is hygroscopic and sensitive to light and air.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and alkalis.[3][6]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is essential in the event of an exposure.





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References

- 1. Ethacridine lactate monohydrate [midas-pharma.com]
- 2. caelo.de [caelo.de]
- 3. szabo-scandic.com [szabo-scandic.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. benchchem.com [benchchem.com]
- 9. store.sangon.com [store.sangon.com]
- 10. s3.amazonaws.com [s3.amazonaws.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
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